

6-(Benzyloxy)picolinimidamide Hydrochloride: A Technical Acquisition & Handling Guide

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Compound of Interest

Compound Name: 6-(Benzyloxy)picolinimidamide
hydrochloride

CAS No.: 192566-02-2

Cat. No.: B3049072

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Executive Summary

6-(Benzyloxy)picolinimidamide hydrochloride (CAS: 192566-02-2) is a critical pharmacophore building block, primarily utilized in the synthesis of serine protease inhibitors (e.g., Factor Xa, Thrombin) and peptidomimetics.[1] Its value lies in the amidine moiety—a classic cation-mimic for the S1 specificity pocket of trypsin-like enzymes—and the benzyloxy group, which provides a lipophilic anchor for further functionalization or direct hydrophobic interaction.[1]

Buying this compound "research grade" requires more than selecting a vendor; it demands a rigorous incoming quality control (QC) strategy to mitigate the inherent instability of amidine salts.[1] This guide outlines the causality between storage conditions, impurity profiles (specifically hydrolysis products), and experimental reproducibility.[1]

Part 1: Strategic Sourcing & Specification Design[1]

The "Hidden" Impurity Profile

When sourcing amidine hydrochlorides, the purity percentage on the Certificate of Analysis (CoA) often masks specific contaminants that poison downstream chemistry.^[1] Standard "95% purity" is insufficient for sensitive SAR (Structure-Activity Relationship) studies.^[1]

Critical Impurities to Specify:

Impurity	Origin	Impact on Research
6-(Benzyloxy)picolinamide	Hydrolysis of the amidine (moisture exposure). ^[1]	Inert bystander in coupling; false negatives in biological assays (lacks charge). ^[1]
6-(Benzyloxy)picolinonitrile	Incomplete Pinner reaction or synthesis intermediate. ^[1]	Potent electrophile; can react with nucleophiles in your synthesis, creating side-products. ^[1]

| Ammonium Chloride | Byproduct of amidine synthesis.^{[1][2]} | Stoichiometric disruptor; alters pH and ionic strength in biological buffers.^[1] |

Application Scientist Directive: Request a CoA that explicitly reports Amide content, not just "Total Purity." If the vendor cannot provide this, assume the material requires purification upon arrival.

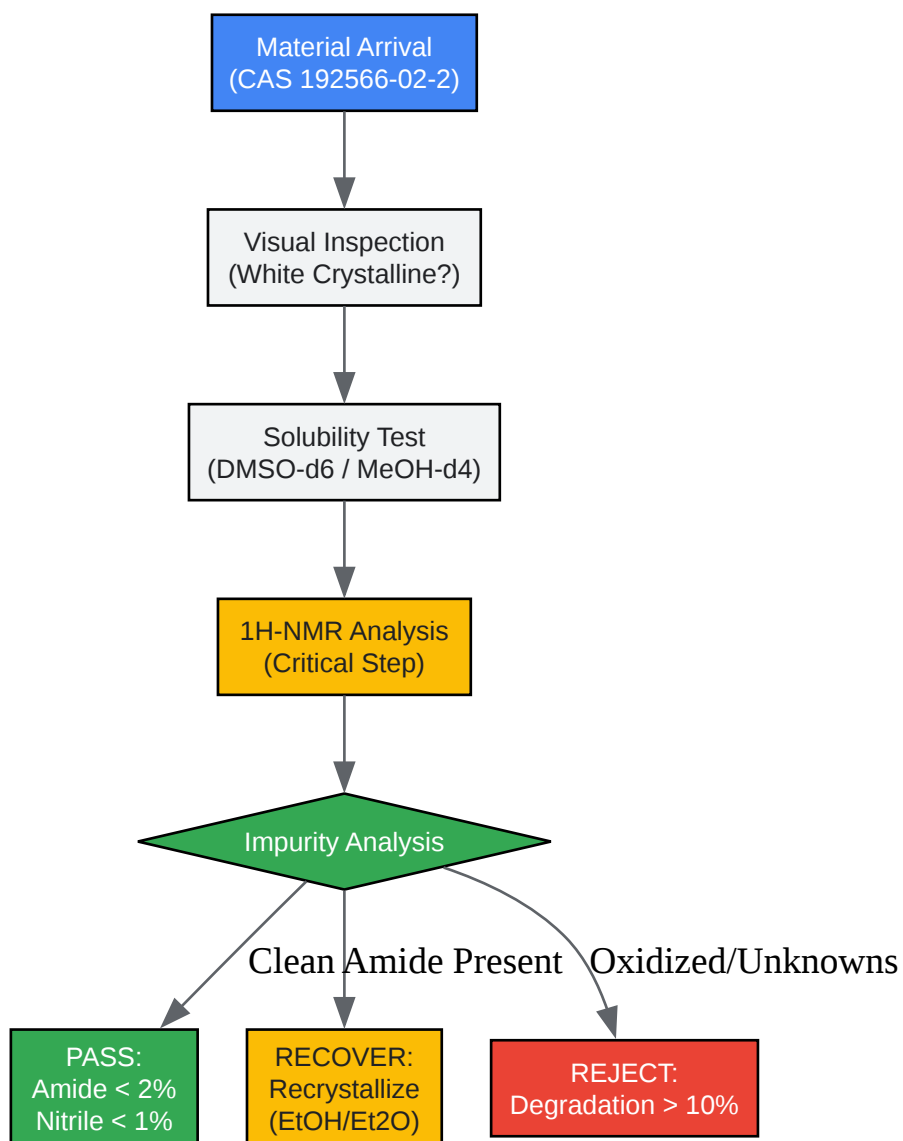
Vendor Selection Criteria

- Primary Identifier: CAS 192566-02-2^[1]
- Molecular Formula:
^[1]
- Molecular Weight: 263.72 g/mol ^[1]
- Preferred Form: Crystalline solid (White to Off-white). Avoid yellow/orange powders, which indicate oxidation of the benzyloxy ether linkage or free-base degradation.^[1]

Part 2: Incoming Quality Control (The Self-Validating Protocol)

Do not trust the bottle label. Amidine salts are hygroscopic and prone to hydrolysis to the amide, releasing ammonia. The following workflow validates the material's integrity before it enters your reaction flask.

The QC Decision Tree (Visualization)



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Figure 1: Incoming QC workflow to detect common amidine degradation products.

The ^1H -NMR Diagnostic Protocol

The most reliable method to distinguish the amidine from the amide is Proton NMR.^[1]

- Solvent: Dissolve ~5 mg in DMSO- d_6 . (Avoid as it exchanges the critical amidine protons).^[1]
- Key Signals to Monitor:
 - Amidine Protons (): Look for broad singlets typically between 8.5 – 9.5 ppm.^[1] There should be four exchangeable protons (or 3 if averaged) integrating relative to the aromatic signals.^[1]
 - Amide Impurity (): If hydrolyzed, new singlets appear upfield (typically 7.5 – 8.0 ppm) and the integration of the amidine region decreases.^[1]
 - Nitrile Impurity (): Look for a shift in the pyridine ring protons.^[1] The electron-withdrawing nature of CN vs. Amidine causes distinct shifts in the adjacent aromatic protons.

Part 3: Handling, Stability, and Synthesis^[1]

The Hydrolysis Threat

The primary failure mode for this reagent is moisture-induced hydrolysis.^[1] The mechanism proceeds as follows:

Figure 2: Hydrolysis pathway of amidine salts.^[1] Note that ammonia release can further basify the local environment, accelerating degradation.^[1]

Storage Protocol^[1]

- Temperature: Store at -20°C .
- Atmosphere: Store under Argon or Nitrogen.^[1]

- Desiccation: Essential.^[1] If the bottle is opened in a humid lab, re-seal with Parafilm and place in a desiccator immediately.
- Solution Stability: Unstable in basic aqueous solution.^[1] If used in biological assays, prepare fresh stocks in DMSO and dilute into buffer immediately prior to use.

Synthetic Application: Heterocycle Formation

6-(Benzyloxy)picolinimidamide is most valuable as a precursor for forming substituted pyrimidines or triazines via condensation reactions.^[1]

Standard Protocol for Pyrimidine Synthesis:

- Reagents: 6-(Benzyloxy)picolinimidamide HCl (1.0 eq) + 1,3-dicarbonyl compound (e.g., malonaldehyde derivative) (1.1 eq).
- Base: Sodium Ethoxide (NaOEt) or Potassium Carbonate ().^[1] Note: You must neutralize the HCl salt to free the amidine base for reaction.^[1]
- Solvent: Ethanol or DMF.^[1]
- Condition: Reflux 4-12 hours.
- Causality: The amidine nitrogen attacks the carbonyl carbon.^[1] If the amidine is hydrolyzed (amide impurity), this condensation will not occur, leading to low yields and difficult purification.^[1]

Part 4: Technical Data Summary

Property	Specification	Notes
IUPAC Name	6-(benzyloxy)pyridine-2-carboximidamide hydrochloride	
Solubility	DMSO (>50 mg/mL), Methanol	Poor solubility in non-polar solvents (, Hexane).[1]
Melting Point	>200°C (Decomposes)	High MP is characteristic of the salt form.[1]
Hygroscopicity	High	Absorbs atmospheric water rapidly.[1]
pKa	~11-12 (Amidine conjugate acid)	Highly basic functionality.[1]

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 - Zhang, P., et al. (2009).[1][4] Discovery of betrixaban (PRT054021), a highly potent, selective, and orally efficacious factor Xa inhibitor.[1][4] Bioorganic & Medicinal Chemistry Letters, 19(8), 2179-2185.[1][4] [Link] (Note: While Betrixaban uses a different specific

substitution, the amidine coupling chemistry described here is the industry standard for this class of molecules.)

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